

Comprehensive Technical Guide: 1-Propyl-1H-Pyrazole-3-Carbaldehyde Derivatives

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Compound of Interest

Compound Name: 4-Iodo-1-propyl-1H-pyrazole-3-carbaldehyde

Cat. No.: B12232971

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Executive Summary

This technical guide provides a rigorous analysis of 1-propyl-1H-pyrazole-3-carbaldehyde, a critical intermediate in the synthesis of lipophilic bioactive heterocycles. While the pyrazole scaffold is ubiquitous in medicinal chemistry (e.g., Celecoxib, Rimonabant), the specific functionalization at the N1-position with a propyl chain offers a strategic balance of lipophilicity () and steric bulk, distinct from its methyl or phenyl analogs.

This document details the synthetic pathways, chemical reactivity, and pharmacological utility of this scaffold, serving as a blueprint for researchers optimizing lead compounds for antimicrobial and anticancer applications.

The Pharmacophore: Structural & Physicochemical Logic[1]

The 1-propyl-pyrazole-3-carbaldehyde core combines three essential features for drug design:

- The Pyrazole Ring: A stable 5-membered aromatic heterocycle acting as a hydrogen bond acceptor (N2) and a scaffold for geometric constraints.
- The C3-Formyl Group: A highly reactive electrophilic handle, enabling the rapid generation of diverse libraries (Schiff bases, chalcones, hydrazones) via condensation reactions.
- The N1-Propyl Chain: Unlike the methyl group, the propyl chain significantly increases the partition coefficient (), enhancing cell membrane permeability—a critical factor for intracellular targets such as kinases or nuclear receptors.

Regiochemistry: The C3 vs. C4 Distinction

It is vital to distinguish the 3-carbaldehyde from the more common 4-carbaldehyde.

- 4-Carbaldehyde: Typically accessible via direct Vilsmeier-Haack formylation of the pyrazole ring.
- 3-Carbaldehyde: Requires pre-functionalized precursors (e.g., 3-methyl oxidation or 3-carboxylate reduction) or regioselective cyclization strategies. This makes the 3-isomer a more challenging but often patent-distinctive scaffold.

Synthetic Architectures

The synthesis of 1-propyl-pyrazole-3-carbaldehyde requires regiocontrol to ensure the propyl group is at N1 and the aldehyde at C3.

Pathway A: Regioselective Cyclization (The Trichloromethyl Route)

Recent literature highlights the use of trichloromethyl enones as masked carboxylates. This method allows for the formation of the 3-substituted core which can be subsequently reduced to the aldehyde.

Mechanism:

- Condensation of propylhydrazine with 4-ethoxy-1,1,1-trichloro-3-buten-2-one.

- The regioselectivity is driven by the nucleophilicity of the hydrazine terminal nitrogen attacking the

-carbon of the enone.
- Hydrolysis of the trichloromethyl group yields the ester/acid, followed by reduction (DIBAL-H) or oxidation of the resulting alcohol to the aldehyde.

Pathway B: N-Alkylation & Functional Group Interconversion (FGI)

A robust industrial route starting from commercially available pyrazole-3-carboxylic esters.

- Alkylation: Ethyl 1H-pyrazole-3-carboxylate +

-Propyl Bromide (

, DMF)

Ethyl 1-propyl-pyrazole-3-carboxylate.
- Reduction: Ester

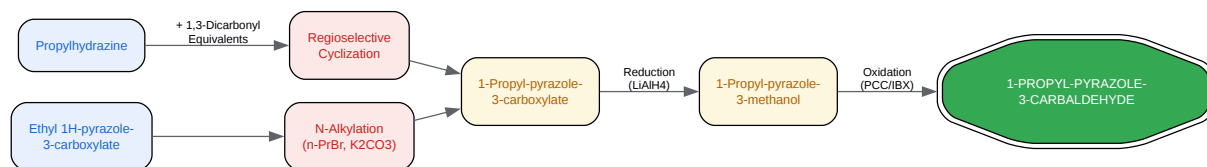
Alcohol (using

or

).
- Oxidation: Alcohol

Aldehyde (using PCC, IBX, or Swern Oxidation).

Visualization: Synthetic Pathways



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Figure 1: Convergent synthetic pathways to the 1-propyl-pyrazole-3-carbaldehyde scaffold.

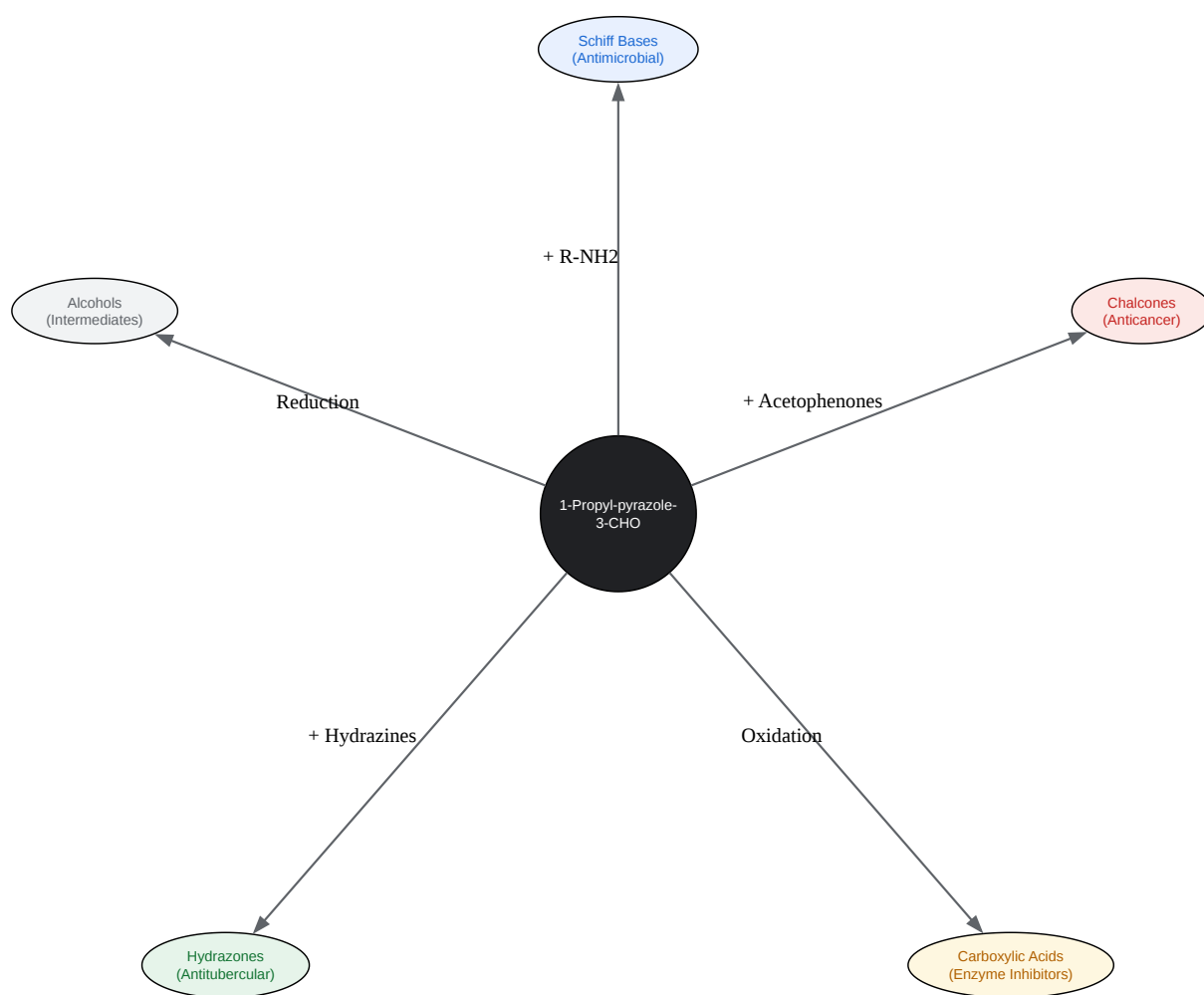
Chemical Reactivity & Derivatization[1][2][3][4]

The C3-aldehyde is a "chemical chameleon," capable of diverse transformations. The propyl group remains inert during these reactions, maintaining the lipophilic baseline.

Key Transformations

Reaction Type	Reagent	Product Class	Application
Schiff Base Formation	Primary Amines ()	Imines / Azomethines	Antimicrobial agents; Metal chelators.
Claisen-Schmidt	Acetophenones / Ketones	Chalcones (-unsaturated)	Anticancer (tubulin polymerization inhibitors).
Knoevenagel	Malononitrile / Ethyl Cyanoacetate	Acrylonitriles	Anti-inflammatory; Michael acceptors.
Reduction		Hydroxymethyl derivatives	Pro-drug forms; Alcohol functionality.
Oxidation	/	Carboxylic Acids	Peptidomimetics building blocks.

Visualization: Reactivity Map



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Figure 2: Divergent synthesis from the core aldehyde scaffold.

Biological Applications & SAR Insights

Antimicrobial & Antifungal Activity

Derivatives of 1-propyl-pyrazole-3-carbaldehyde, particularly Schiff bases and hydrazones, have shown potency against *S. aureus* (Gram-positive) and *E. coli* (Gram-negative).

- Mechanism: The

linkage (azomethine) interferes with normal cell processes. The N-propyl chain enhances penetration through the lipid-rich bacterial cell wall, often showing lower MIC (Minimum Inhibitory Concentration) values than N-methyl analogs.

Anticancer Potential (PI3K & Tubulin)

Chalcones derived from this scaffold (via condensation with acetophenones) act as Michael acceptors.

- Target: They can alkylate cysteine residues in enzymes or cross-link DNA.
- Propyl Effect: In breast cancer cell lines (MCF-7), the propyl group provides optimal hydrophobic interaction within the ATP-binding pocket of kinases (e.g., PI3K), often outperforming bulkier phenyl groups which may cause steric clash.

Enzyme Inhibition (Cholinesterase)

Oxime and hydrazone derivatives have been explored as Acetylcholinesterase (AChE) inhibitors for Alzheimer's therapy. The pyrazole ring mimics the choline headgroup, while the propyl chain interacts with the hydrophobic gorge of the enzyme active site.

Experimental Protocol: Synthesis of 1-Propyl-1H-pyrazole-3-carbaldehyde

Objective: Synthesis of the title compound from ethyl 1H-pyrazole-3-carboxylate via N-alkylation and reduction-oxidation sequence.

Step 1: N-Propylation

- Reagents: Ethyl 1H-pyrazole-3-carboxylate (10 mmol),

-Propyl bromide (12 mmol), Anhydrous

(15 mmol), DMF (20 mL).

- Procedure:
 - Dissolve the ester in DMF. Add

and stir at RT for 30 min.
 - Add

-propyl bromide dropwise.
 - Heat to

for 6 hours (monitor by TLC, Hexane:EtOAc 7:3).
 - Workup: Pour into ice water. Extract with EtOAc (

). Wash organic layer with brine, dry over

, and concentrate.
 - Purification: Silica gel column chromatography. Note: Isolate the 1-propyl isomer (major) from the 2-propyl isomer (minor).

Step 2: Reduction to Alcohol

- Reagents:

(1.5 eq), dry THF.
- Procedure:
 - Suspend

in dry THF at

under

.

- Add the N-propyl ester (dissolved in THF) dropwise.

- Stir at RT for 2 hours.

- Quench: Fieser workup (

mL

,

mL 15%

,

mL

). Filter precipitate. Concentrate filtrate to yield 1-propyl-1H-pyrazol-3-yl-methanol.

Step 3: Oxidation to Aldehyde

- Reagents: IBX (2-Iodoxybenzoic acid) (1.2 eq), DMSO or EtOAc.

- Procedure:

- Dissolve the alcohol in EtOAc. Add IBX.

- Reflux for 3 hours.

- Cool to RT. Filter off the IBX-byproducts.

- Wash filtrate with

and water.

- Evaporate solvent to obtain 1-propyl-1H-pyrazole-3-carbaldehyde as a pale yellow oil/solid.

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